

WNK-IN-11-d3 solubility problems and solutions

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Compound of Interest

Compound Name: WNK-IN-11-d3

Cat. No.: B15143667

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WNK-IN-11-d3 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **WNK-IN-11-d3**.

Frequently Asked Questions (FAQs)

Q1: What is **WNK-IN-11-d3** and what is its primary mechanism of action?

A1: **WNK-IN-11-d3** is an orally active, selective, and potent deuterated inhibitor of With-No-Lysine (WNK) kinases.^{[1][2][3]} It functions as an allosteric inhibitor, meaning it binds to a site on the WNK kinase distinct from the ATP-binding pocket.^[4] This inhibition disrupts the WNK signaling pathway, which plays a crucial role in regulating ion transport and blood pressure.^{[5][6][7]}

Q2: What are the common research applications for **WNK-IN-11-d3**?

A2: **WNK-IN-11-d3** is primarily used in research to study the physiological roles of WNK kinases, particularly in cardiovascular homeostasis.^{[1][2]} It has been shown to be effective in rodent models of hypertension and volume overload, inducing diuresis, natriuresis, and kaliuresis.^[1] Its deuteration provides an improved pharmacokinetic profile, including lower clearance and increased oral bioavailability compared to its non-deuterated counterpart, WNK-IN-11.^[1]

Q3: In which solvents is **WNK-IN-11-d3** soluble?

A3: **WNK-IN-11-d3** is highly soluble in dimethyl sulfoxide (DMSO).^{[1][2][3]} The non-deuterated form, WNK-IN-11, also shows high solubility in DMSO, as well as some solubility in ethanol and DMF.^{[8][9]} It is practically insoluble in water.^[9]

Troubleshooting Guide for Solubility Issues

Issue 1: Difficulty dissolving WNK-IN-11-d3 powder.

- Possible Cause: The compound may have adhered to the vial walls due to static electricity, especially in small quantities.
- Solution: Centrifuge the vial briefly before opening to ensure all the powder is at the bottom.^[10]
- Possible Cause: Use of aged or hygroscopic (water-absorbing) DMSO.
- Solution: Use fresh, newly opened DMSO to prepare your stock solution.^{[1][9]} Moisture in DMSO can significantly reduce the solubility of the compound.
- Possible Cause: Insufficient mixing.
- Solution: After adding the solvent, ensure thorough mixing. Vortexing, sonication, or a gentle warming in a water bath can aid dissolution.^{[9][10]}

Issue 2: Precipitation of the compound in aqueous solutions for cell-based assays.

- Possible Cause: **WNK-IN-11-d3** has very low aqueous solubility. Direct dilution of a high-concentration DMSO stock into aqueous media can cause it to precipitate.
- Solution: Prepare an intermediate dilution in a co-solvent or use a formulation with surfactants. For in vivo studies, a common formulation involves a mixture of DMSO, PEG300, Tween 80, and saline.^[9] While this is for animal studies, a similar principle of using co-solvents and surfactants can be adapted for cell-based assays, ensuring the final concentration of organic solvents is not toxic to the cells.
- Solution: When diluting the DMSO stock solution into your final assay buffer, add the stock solution to the buffer drop-wise while vortexing to ensure rapid and even dispersion.

Quantitative Solubility Data

The following tables summarize the solubility data for **WNK-IN-11-d3** and its non-deuterated analog, WNK-IN-11.

Table 1: Solubility of **WNK-IN-11-d3**

Solvent	Concentration
DMSO	≥ 100 mg/mL (≥ 214.86 mM)[1][2][3]

Table 2: Solubility of WNK-IN-11

Solvent	Concentration
DMSO	25 mg/mL[8]
DMSO	92 mg/mL (198.96 mM)[9]
DMSO	150 mg/mL (324.39 mM)[10]
DMF	30 mg/mL[8]
Ethanol	3 mg/mL[8]
Ethanol	10 mg/mL[9]
DMF:PBS (pH 7.2) (1:10)	0.1 mg/mL[8]
Water	Insoluble[9][10]

Note: Solubility can vary between batches. It is recommended to perform a small-scale test to confirm solubility with your specific lot.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **WNK-IN-11-d3** in DMSO

- Materials: **WNK-IN-11-d3** powder (MW: 465.41 g/mol [2]), fresh anhydrous DMSO.

- Procedure:
 - Briefly centrifuge the vial of **WNK-IN-11-d3** to collect all the powder at the bottom.
 - To prepare a 10 mM stock solution, for every 1 mg of **WNK-IN-11-d3**, add 214.86 μ L of DMSO.
 - Vortex the solution until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution.
- Storage: Store the stock solution at -20°C for up to one month or at -80°C for up to six months.^[1] Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of an In Vivo Formulation (Example)

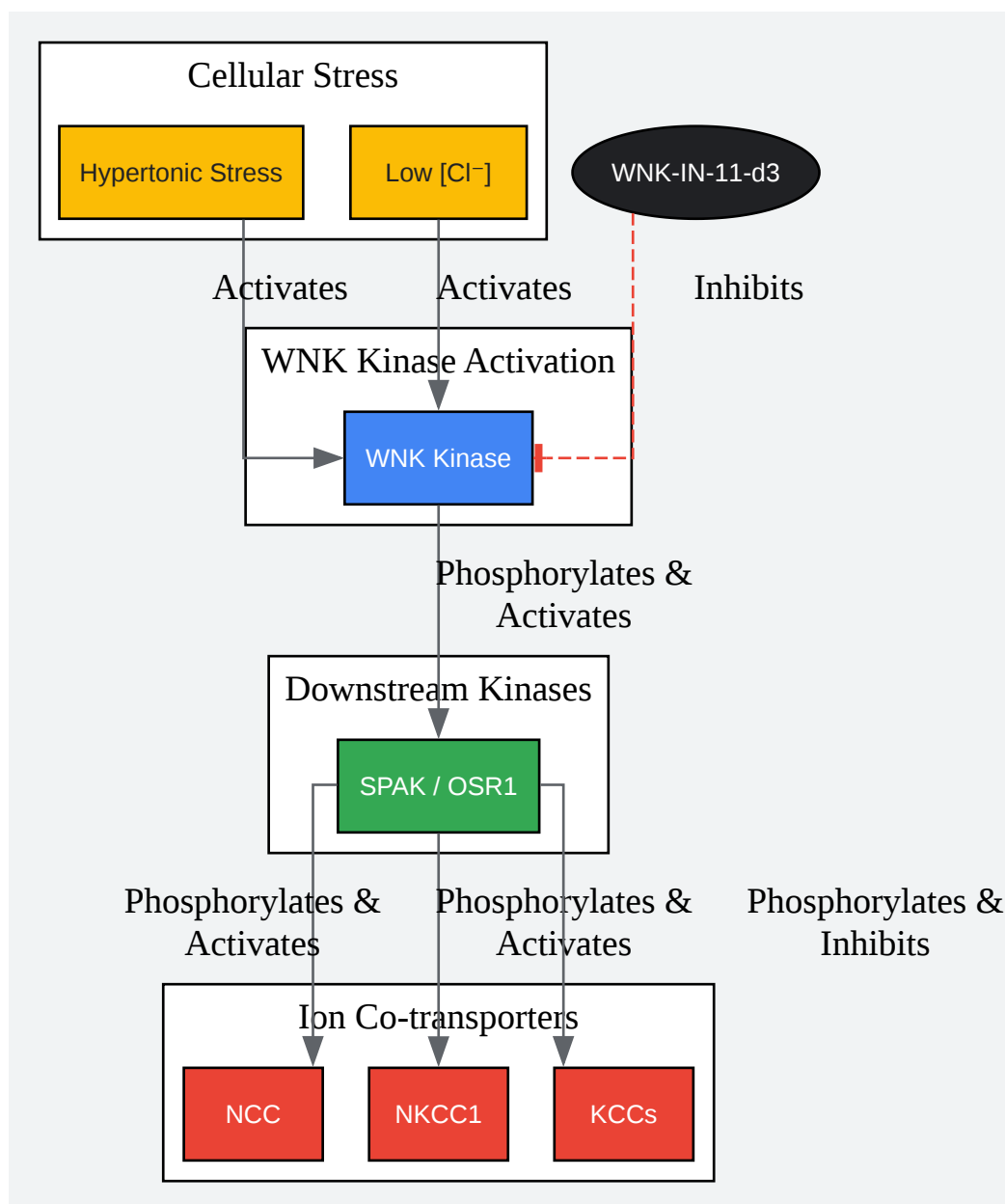
This protocol is for the non-deuterated WNK-IN-11 and should be adapted and optimized for **WNK-IN-11-d3** and your specific experimental needs.

- Materials: WNK-IN-11, DMSO, PEG300, Tween 80, sterile ddH₂O or saline.
- Procedure for a 1 mL working solution:
 - Prepare a concentrated stock solution of WNK-IN-11 in DMSO (e.g., 82 mg/mL).^[9]
 - To 400 μ L of PEG300, add 50 μ L of the 82 mg/mL DMSO stock solution. Mix until the solution is clear.^[9]
 - Add 50 μ L of Tween 80 to the mixture and mix until clear.^[9]
 - Add 500 μ L of ddH₂O or saline to bring the final volume to 1 mL. Mix thoroughly.^[9]
- Important Note: This formulation should be prepared fresh and used immediately for optimal results.^[9]

Visualizations

WNK Signaling Pathway

The WNK kinase signaling pathway is a critical regulator of ion homeostasis. WNK kinases phosphorylate and activate the downstream kinases SPAK and OSR1, which in turn phosphorylate and regulate the activity of various ion co-transporters.

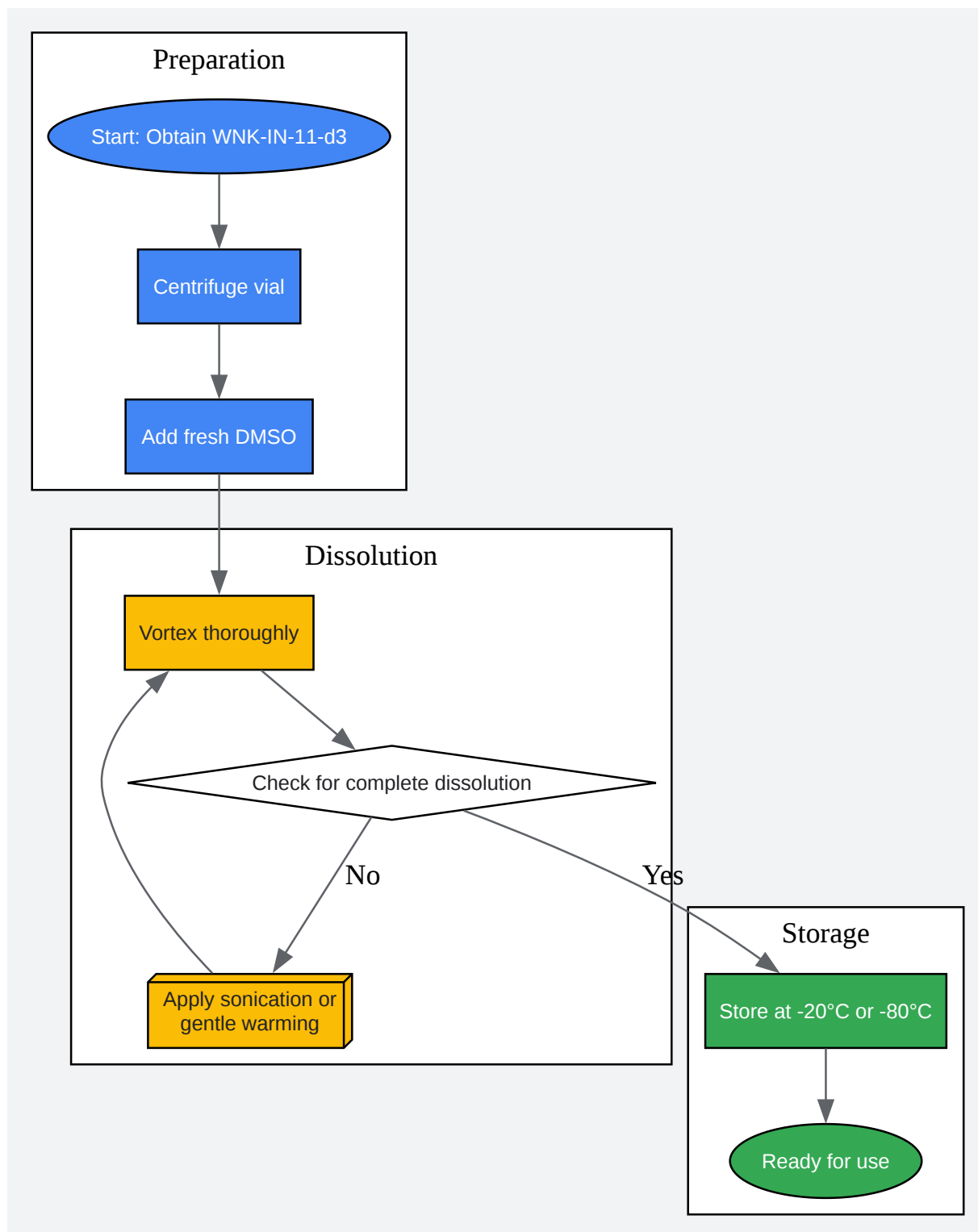


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Caption: The WNK signaling cascade and its inhibition by **WNK-IN-11-d3**.

Experimental Workflow for Preparing a Stock Solution

This workflow outlines the key steps and considerations for preparing a stock solution of **WNK-IN-11-d3**.

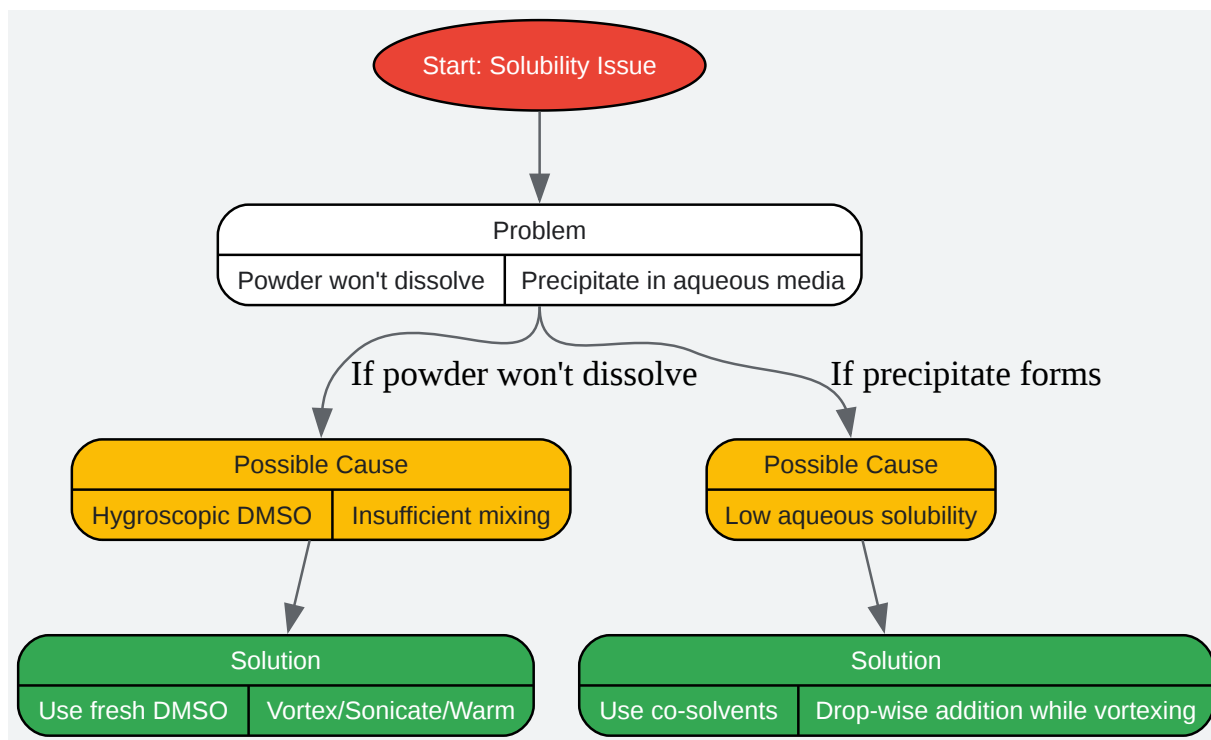


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Caption: Workflow for preparing a **WNK-IN-11-d3** stock solution.

Troubleshooting Logic for Solubility Issues

This diagram illustrates a logical approach to troubleshooting common solubility problems encountered with **WNK-IN-11-d3**.



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Caption: A logical guide for troubleshooting **WNK-IN-11-d3** solubility issues.

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